

# The Chemistry of 4-Brominated Carboxylic Acids: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromopentanoic acid

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An in-depth exploration of the synthesis, properties, and applications of 4-brominated carboxylic acids for researchers, scientists, and drug development professionals.

## Introduction

4-Brominated carboxylic acids are a class of organic compounds that feature a bromine atom at the fourth carbon position relative to the carboxyl group. This unique structural motif imparts specific chemical reactivity, making them valuable intermediates in a wide range of applications, particularly in the fields of pharmaceuticals, agrochemicals, and materials science. The presence of both a reactive bromine atom and a versatile carboxylic acid functional group allows for a multitude of chemical transformations, enabling the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and key applications of 4-brominated carboxylic acids, with a focus on providing practical experimental details and comparative data for laboratory and industrial use.

## Historical Perspective: The Evolution of Bromination Techniques

The introduction of a bromine atom onto a carboxylic acid backbone has been a subject of study for over a century. While early methods like the renowned Hell-Volhard-Zelinsky reaction, developed in 1881, provided a robust route to  $\alpha$ -brominated (2-position) carboxylic acids, the selective synthesis of 4-brominated analogues required the development of alternative

strategies.[1] The Hunsdiecker reaction, a decarboxylative halogenation, offered a pathway to alkyl halides from carboxylic acids and has been a subject of historical interest in the broader context of halodecarboxylation.[2] However, for the specific synthesis of 4-brominated carboxylic acids, modern organic chemistry has relied on building-block approaches, starting with molecules that already contain the desired bromine substitution pattern or employing regioselective reactions on suitable precursors.

## Synthetic Methodologies

The synthesis of 4-brominated carboxylic acids is highly dependent on the nature of the carbon skeleton (aliphatic vs. aromatic). This section details the most common and effective methods for preparing two representative examples: 4-bromobutyric acid and 4-bromobenzoic acid.

### Synthesis of 4-Bromobutyric Acid

The most prevalent and efficient method for the synthesis of 4-bromobutyric acid is the ring-opening reaction of  $\gamma$ -butyrolactone with hydrogen bromide (HBr).

Reaction Scheme:

Caption: General workflow for the synthesis of 4-bromobenzoic acid.

## Quantitative Data

This section provides a summary of the key physical and spectroscopic properties of 4-bromobutyric acid and 4-bromobenzoic acid.

Table 1: Physical Properties of 4-Brominated Carboxylic Acids

Property	4-Bromobutyric Acid	4-Bromobenzoic Acid
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub>
Molecular Weight	167.00 g/mol	201.02 g/mol
Appearance	White to pale yellow crystalline solid	Colorless to red crystals
Melting Point	32-33 °C	252-254 °C
Boiling Point	128-131 °C @ 11 mmHg	Decomposes
Solubility	Soluble in ethanol and ether; slightly soluble in water.	Soluble in ethanol and ether; slightly soluble in hot water.

Table 2: Spectroscopic Data for 4-Bromobutyric Acid

Spectroscopy	Data
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	δ 2.19 (quint, 2H, J=6.4 Hz, BrCH <sub>2</sub> CH <sub>2</sub> ), 2.58 (t, 2H, J=4.2 Hz, CH <sub>2</sub> COOH), 3.48 (t, 2H, J=3.2 Hz, BrCH <sub>2</sub> )
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz)	δ 27.36 (BrCH <sub>2</sub> CH <sub>2</sub> ), 32.11 (BrCH <sub>2</sub> ), 32.38 (Br(CH <sub>2</sub> ) <sub>2</sub> CH <sub>2</sub> ), 178.58 (COOH)
IR (NaCl, cm <sup>-1</sup> )	1711 (C=O), 3046 (O-H)

Table 3: Spectroscopic Data for 4-Bromobenzoic Acid

Spectroscopy	Data
$^1\text{H}$ NMR (DMSO- $d_6$ , 400 MHz)	$\delta$ 7.70 (d, 2H, $J=8.6$ Hz, Ar-H), 7.86 (d, 2H, $J=8.6$ Hz, Ar-H), 13.16 (s, 1H, COOH)
$^{13}\text{C}$ NMR (DMSO- $d_6$ , 100 MHz)	$\delta$ 127.1, 130.2, 131.5, 131.9, 166.8
IR (KBr, $\text{cm}^{-1}$ )	$\sim 3000$ (O-H), $\sim 1680$ (C=O), $\sim 1600$ , $\sim 1480$ (C=C aromatic)
Mass Spec (EI)	$m/z$ 200/202 ( $\text{M}^+$ ), 183/185 ( $\text{M-OH}^+$ ), 155/157 ( $\text{M-COOH}^+$ ), 76 ( $\text{C}_6\text{H}_4^+$ )

## Applications in Drug Development and Beyond

The dual functionality of 4-brominated carboxylic acids makes them highly valuable synthons in the development of new chemical entities.

- Pharmaceuticals:** 4-Brominated carboxylic acids and their derivatives are key intermediates in the synthesis of a variety of active pharmaceutical ingredients (APIs). For instance, 4-bromobutyric acid is used in the development of anticancer and antiviral agents. It also serves as a precursor for the synthesis of inhibitors of autotaxin (ENPP2), an enzyme implicated in fibrosis and cancer metastasis. 4-Bromobenzoic acid is a building block for anti-inflammatory drugs, analgesics, and antifungal agents like anidulafungin.
- Agrochemicals:** These compounds are utilized in the synthesis of pesticides and herbicides. For example, 4-bromobenzoic acid is a precursor to p-bromoxynil, a selective herbicide.
- Materials Science:** 4-Bromobutyric acid is employed in the stabilization of perovskite quantum dots, enhancing their stability and luminous efficiency for applications in optoelectronics. 4-Bromobenzoic acid is used in the production of specialty polymers and liquid crystals.

## Conclusion

4-Brominated carboxylic acids represent a versatile and important class of chemical intermediates. While their discovery is rooted in the broader history of halogenated organic compounds, modern synthetic methods have enabled their efficient and high-yielding

production. The detailed experimental protocols and comprehensive data presented in this guide are intended to facilitate their synthesis and application in research and development. As the demand for novel pharmaceuticals, advanced materials, and effective agrochemicals continues to grow, the utility of 4-brominated carboxylic acids as key building blocks is poised to expand further, driving innovation across multiple scientific disciplines.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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